

# Personal protective equipment for handling 4-Amino-2-nitropyridine

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Compound Name: 4-Amino-2-nitropyridine

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## Essential Safety and Handling Guide for 4-Amino-2-nitropyridine

This guide provides critical safety, handling, and disposal information for **4-Amino-2-nitropyridine**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure a safe laboratory environment and compliance with safety regulations.

### Hazard Identification and Classification

**4-Amino-2-nitropyridine** is a chemical that requires careful handling due to its potential hazards. While specific data for this exact isomer is limited, information from closely related isomers like 4-aminopyridine and 4-Amino-3-nitropyridine indicates significant health risks. The substance is classified as highly toxic and hazardous upon exposure.<sup>[1][2]</sup>

GHS Hazard Classification:

- Acute Toxicity, Oral: Category 2 or 3<sup>[3]</sup>
- Acute Toxicity, Dermal: Category 3<sup>[3]</sup>
- Acute Toxicity, Inhalation: Category 3<sup>[4]</sup>
- Skin Corrosion/Irritation: Category 1B or 2<sup>[5]</sup>

- Serious Eye Damage/Eye Irritation: Category 1 or 2[5]
- Aquatic Hazard (Acute & Chronic): Category 2 or 3[3]

Hazard Statements (H-phrases):

- H300/H301: Fatal or Toxic if swallowed.[3]
- H311 + H331: Toxic in contact with skin or if inhaled.[4]
- H314: Causes severe skin burns and eye damage.
- H315: Causes skin irritation.[5]
- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.[4]
- H411/H412: Toxic or harmful to aquatic life with long-lasting effects.[3]

## Personal Protective Equipment (PPE)

A stringent PPE protocol is mandatory when handling **4-Amino-2-nitropyridine** to minimize exposure risk. All handling of this compound should be conducted within a certified chemical fume hood.[1]

Protection Area	Equipment	Specification and Rationale
Eye/Face	Safety Goggles or Full-Face Shield	Required to protect against splashes and dust. Standard safety glasses are insufficient; chemical splash goggles are necessary. <a href="#">[1]</a>
Hand	Double-Gloving with Chemical-Resistant Gloves	Wear two pairs of nitrile or other impervious gloves. <a href="#">[1]</a> Always inspect gloves before use and use proper removal techniques to avoid skin contact. <a href="#">[6]</a>
Body	Laboratory Coat and Protective Clothing	A fully buttoned, appropriately sized lab coat must be worn over full-length pants and closed-toe shoes. <a href="#">[1]</a> For larger quantities or spill cleanup, flame-retardant and antistatic protective clothing may be necessary. <a href="#">[3]</a>
Respiratory	NIOSH/MSHA-Approved Respirator	Required when dusts are generated or if there is a risk of exceeding exposure limits. <a href="#">[7]</a> Use should occur after engineering controls have been optimized. <a href="#">[1]</a>

## Operational Plans: Handling, Storage, and Disposal

### Safe Handling Protocol

Adherence to proper handling procedures is crucial for safety.

- Work Area: Always handle **4-Amino-2-nitropyridine** inside a properly functioning and certified chemical fume hood to minimize inhalation exposure.[\[1\]](#)

- Avoid Contamination: Do not eat, drink, or smoke in areas where this chemical is handled or stored.[\[8\]](#)
- Dust Prevention: Avoid the formation and generation of dust and aerosols during handling.[\[1\]](#)  
[\[3\]](#)
- Hygiene: Wash hands thoroughly with soap and water after handling and before breaks.[\[1\]](#)  
Immediately remove and launder any contaminated clothing before reuse.
- Ignition Sources: Keep the chemical away from heat, sparks, and open flames.[\[1\]](#)[\[9\]](#) Ground all equipment containing the material.[\[1\]](#)

## Storage Requirements

Proper storage is essential to maintain the chemical's stability and prevent accidental exposure.

- Container: Keep the container tightly closed and upright in a dry, cool, and well-ventilated area.[\[1\]](#)[\[7\]](#)
- Security: Store in a locked cabinet or an area accessible only to authorized personnel.[\[4\]](#)[\[7\]](#)
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[\[1\]](#)[\[7\]](#)

## Disposal Plan

**4-Amino-2-nitropyridine** must be disposed of as hazardous waste. Never dispose of this material down the drain or in regular trash.[\[1\]](#)[\[2\]](#)

- Waste Collection: Collect waste material in a designated, properly labeled, and closed hazardous waste container.[\[1\]](#)[\[8\]](#)
- Spill Materials: Any materials used to clean up spills (e.g., absorbent pads, vermiculite) must also be treated as hazardous waste.[\[4\]](#) Double bag and securely fasten all spill materials.[\[1\]](#)
- Professional Disposal: Arrange for chemical waste collection through your institution's Environmental Health & Safety (EH&S) department or a licensed hazardous waste disposal

company.<sup>[1][8]</sup> Dispose of the contents and container in accordance with all local, regional, and national regulations.<sup>[8]</sup>

## Emergency Procedures

Immediate and correct response to an emergency can significantly mitigate harm.

### First-Aid Measures

Exposure Route	Immediate Action
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. <sup>[4][5]</sup>
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin area with a safety shower for at least 15 minutes. Wash with soap and water. Seek immediate medical attention. <sup>[1][4]</sup>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes in an eyewash station, removing contact lenses if present and easy to do. Seek immediate medical attention. <sup>[1]</sup>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. If the person is conscious, give two glasses of water to drink. Seek immediate medical attention. <sup>[4]</sup>

## Spill Response Protocol

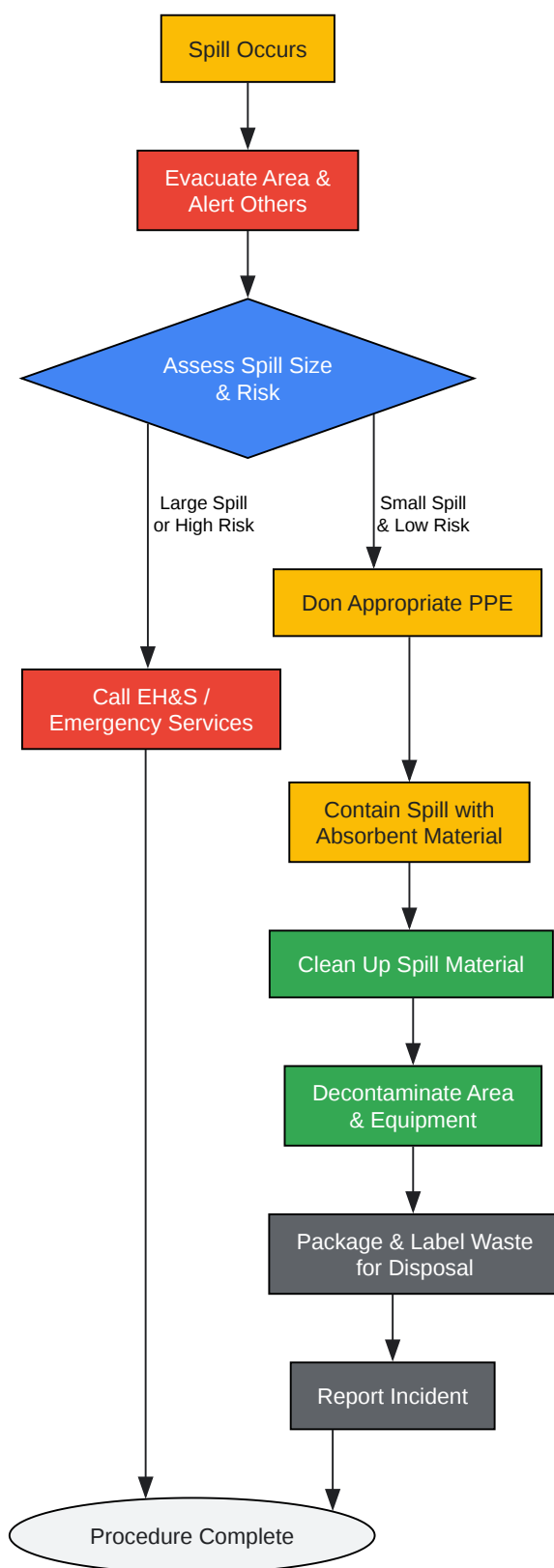
A chemical spill of **4-Amino-2-nitropyridine** requires a swift and organized response.

- Evacuate: Immediately evacuate the area and alert others.<sup>[1]</sup>
- Assess: From a safe distance, assess the extent of the spill. If the spill is large (>1 Liter), involves a significant inhalation risk, or you are not trained to handle it, call emergency

services or your institution's EH&S department immediately.<sup>[1]</sup>

- Contain (for minor spills): For small, manageable spills, and if properly trained and equipped with the correct PPE, confine the spill to a small area using a spill kit or absorbent material like vermiculite or sand.<sup>[1][4]</sup>
- Clean-Up: Carefully sweep or wipe up the material.<sup>[4]</sup> Use a water spray to reduce vapors if necessary.<sup>[1]</sup> Neutralize the residue with a dilute solution of acetic acid if appropriate for the situation.<sup>[1]</sup>
- Decontaminate: Clean the affected area thoroughly.
- Dispose: Place all contaminated materials in a sealed, labeled hazardous waste container for proper disposal.<sup>[1]</sup>
- Report: Report the incident to your supervisor and the appropriate institutional safety office.<sup>[1]</sup>

Below is a workflow diagram for handling a chemical spill.



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Caption: Workflow for emergency response to a **4-Amino-2-nitropyridine** spill.

## Quantitative Data Summary

The following table summarizes key quantitative data. Note that some data pertains to the closely related isomer 4-aminopyridine, as specific data for **4-Amino-2-nitropyridine** is not readily available.

Property	Value	Source (Compound)
Molecular Formula	C5H5N3O2	Key Organics[10]
Molecular Weight	139.11 g/mol	Key Organics[10]
Melting Point	155 - 158 °C (311 - 316 °F)	Sigma-Aldrich (4-Aminopyridine)
Boiling Point	273 °C (523 °F)	Sigma-Aldrich (4-Aminopyridine)
Flash Point	156 °C (312.8 °F)	Fisher Scientific (4-Aminopyridine)[7]
Autoignition Temp.	640 °C (1184 °F)	Fisher Scientific (4-Aminopyridine)[7]
Log Pow (n-octanol/water)	ca. -0.76 (pH 7.4)	Sigma-Aldrich (4-Aminopyridine)
Aquatic Toxicity (Fish)	LC50: 3.43 mg/L (96h, Oryzias latipes)	Sigma-Aldrich (4-Aminopyridine)
Aquatic Toxicity (Daphnia)	EC50: 14.5 mg/L (48h, Daphnia magna)	Sigma-Aldrich (4-Aminopyridine)

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